

# Exepanol CAS number and molecular weight

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## Compound of Interest

Compound Name: *Exepanol*  
Cat. No.: *B1215814*

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## Exepanol: A Chemical Overview

For researchers, scientists, and drug development professionals, this document provides a concise summary of the available chemical information for **Exepanol**.

CAS Number: 77416-65-0 Molecular Weight: 193.24 g/mol

Chemical Property	Value	Source
CAS Number	77416-65-0	PubChem
Molecular Formula	C <sub>11</sub> H <sub>15</sub> NO <sub>2</sub>	PubChem
Molecular Weight	193.24 g/mol	PubChem
IUPAC Name	(3S,5R)-3-(methylamino)-2,3,4,5-tetrahydro-1-benzoxepin-5-ol	ChemicalBook[1]
Synonyms	KC-2450, Exepanolum	PubChem

## Introduction

**Exepanol** is a chemical compound with the systematic name (3S,5R)-3-(methylamino)-2,3,4,5-tetrahydro-1-benzoxepin-5-ol[1]. It is identified by the CAS number 77416-65-0. This guide is intended to provide a technical overview of **Exepanol** for professionals in research and drug development.

## Physicochemical Properties

A summary of the key physicochemical properties of **Exepanol** is presented in the table below.

Property	Value
Molecular Formula	C <sub>11</sub> H <sub>15</sub> NO <sub>2</sub>
Molecular Weight	193.24 g/mol
Canonical SMILES	CN[C@H]1C--INVALID-LINK--O
InChI Key	JWUPWOYNGNTOKD-WCBMZHEXSA-N

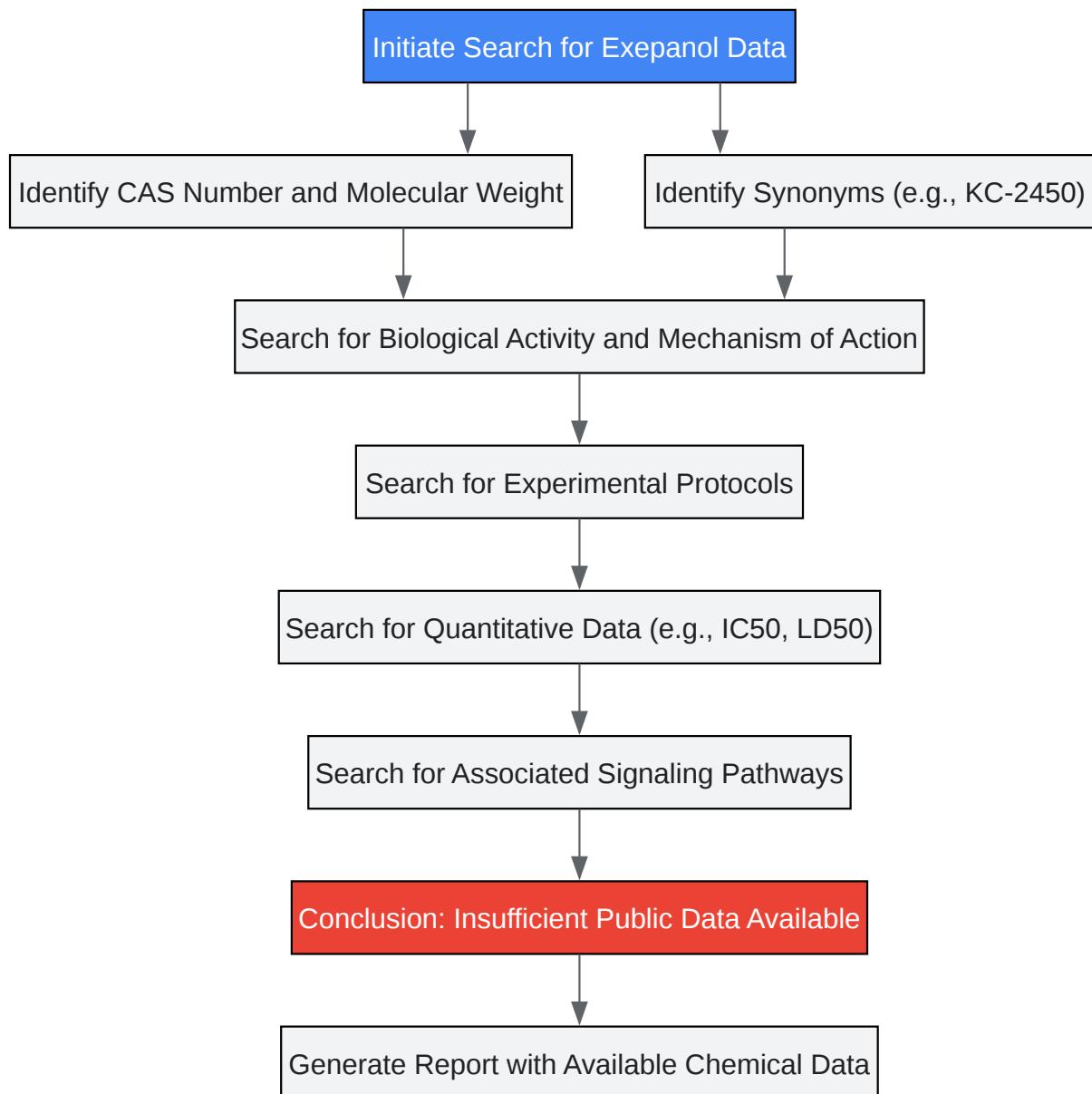
## Experimental Data and Biological Activity

Despite a comprehensive search of scientific literature and chemical databases, there is a notable lack of publicly available information regarding the biological activity, mechanism of action, and experimental protocols for **Exepanol**. No significant research publications, clinical trial data, or detailed pharmacological studies associated with **Exepanol** or its synonym KC-2450 were identified.

Consequently, the core requirements for an in-depth technical guide, including quantitative data, detailed experimental methodologies, and signaling pathway diagrams, cannot be fulfilled at this time due to the absence of primary research in the public domain.

## Logical Workflow for Information Retrieval

The process undertaken to gather information for this guide is outlined below. This workflow illustrates the systematic approach to sourcing technical data on a chemical compound.



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## References

- 1. (3S,5R)-2,3,4,5-Tetrahydro-3-(methylamino)-1-benzooxepin-5-ol [chemicalbook.com]
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